

Application Notes and Protocols for 4-(Methylamino)butanoic Acid Administration in Mice

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Compound of Interest

Compound Name: 4-(Methylamino)butanoic acid

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Introduction

4-(Methylamino)butanoic acid, also known as N-methyl-γ-aminobutyric acid (N-methyl-GABA), is a derivative of the primary inhibitory neurotransmitter in the mammalian central nervous system, γ-aminobutyric acid (GABA). Due to its structural similarity to GABA, it is utilized in neuroscience research to investigate the GABAergic system, including the modulation of mood, cognition, and neurological disorders. Its potential to cross the blood-brain barrier makes it a compound of interest for studying central nervous system effects. These application notes provide detailed protocols for the administration of **4-(Methylamino)butanoic acid** to mice for research purposes.

Data Presentation

Currently, there is a notable lack of publicly available, specific quantitative pharmacokinetic and pharmacodynamic data for **4-(Methylamino)butanoic acid** in mice. The following tables are presented as templates and include illustrative data from closely related GABAergic compounds to provide a comparative context. Note: This data is not representative of **4-(Methylamino)butanoic acid** and should be replaced with experimentally determined values.

Table 1: Illustrative Pharmacokinetic Parameters of GABAergic Compounds in Rodents

Compound	Administration Route	T _½ (Half-life)	C _{max} (Peak Plasma Concentration)	Bioavailability (%)	Species
GABA (Illustrative)	Oral	~5 hours	Variable	Low	Human ^[1]
Gaboxadol (GABA Agonist)	Oral	1.5 - 2.0 hours	Not Specified	83-96%	Human

Table 2: Illustrative Pharmacodynamic Parameters of GABA Receptor Ligands

Compound	Receptor Target	Binding Affinity (K _i)	IC ₅₀ / EC ₅₀
GABA	GABA-A Receptor	Not Typically Reported as K _i	EC ₅₀ : 15.4 µM
Muscimol	GABA-A Receptor	Not Typically Reported as K _i	EC ₅₀ : 10.9 µM
Bicuculline (Antagonist)	GABA-A Receptor	~140 nM	-

Experimental Protocols

The following are detailed protocols for common administration routes of **4-(Methylamino)butanoic acid** in mice. All procedures should be conducted in accordance with institutional animal care and use committee (IACUC) guidelines.

Intraperitoneal (IP) Injection

Intraperitoneal injection is a common method for systemic administration.

Materials:

- **4-(Methylamino)butanoic acid** solution (sterile, pH-neutral)

- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol or other suitable disinfectant
- Animal scale

Procedure:

- **Dose Calculation:** Weigh the mouse and calculate the required volume of the **4-(Methylamino)butanoic acid** solution based on the desired dosage (mg/kg). The maximum injection volume should not exceed 10 mL/kg.
- **Animal Restraint:** Properly restrain the mouse to expose the abdomen. One common method is to hold the mouse by the scruff of the neck with the thumb and forefinger, allowing the hindquarters to be secured.
- **Injection Site Identification:** The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.
- **Disinfection:** Clean the injection site with a 70% ethanol wipe.
- **Injection:** Insert the needle at a 15-30 degree angle into the peritoneal cavity. Aspirate briefly to ensure the needle has not entered a blood vessel or organ (if blood or fluid is drawn, withdraw and re-insert at a different site). Inject the solution slowly and steadily.
- **Post-injection Monitoring:** Withdraw the needle and return the mouse to its cage. Monitor the animal for any signs of distress, discomfort, or adverse reactions.

Subcutaneous (SC) Injection

Subcutaneous injection allows for slower absorption compared to IP injection.

Materials:

- **4-(Methylamino)butanoic acid** solution (sterile, pH-neutral)

- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol or other suitable disinfectant
- Animal scale

Procedure:

- **Dose Calculation:** Weigh the mouse and determine the injection volume based on the desired dosage.
- **Animal Restraint:** Restrain the mouse and create a "tent" of skin over the shoulders or flank by gently lifting the loose skin.
- **Injection Site Identification:** The dorsal midline, between the shoulder blades, is a common site for SC injections.
- **Disinfection:** Disinfect the injection site with 70% ethanol.
- **Injection:** Insert the needle into the base of the skin tent, parallel to the body. Aspirate to check for blood. If none is present, inject the solution.
- **Post-injection Monitoring:** Remove the needle and gently massage the area to aid in dispersal of the solution. Return the mouse to its cage and monitor for any adverse effects.

Oral Gavage

Oral gavage is used for direct administration to the stomach.

Materials:

- **4-(Methylamino)butanoic acid** solution
- Sterile gavage needles (18-20 gauge, with a ball-tip)
- Sterile syringes (1 mL)

- Animal scale

Procedure:

- Dose Calculation: Weigh the mouse and calculate the administration volume. The maximum volume for oral gavage in mice is typically 10 mL/kg.
- Animal Restraint: Firmly restrain the mouse to immobilize its head and body.
- Gavage Needle Measurement: Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the distance to the stomach.
- Administration: Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth and down the esophagus. The needle should pass with minimal resistance. Administer the solution slowly.
- Post-administration Monitoring: Carefully remove the gavage needle and return the mouse to its cage. Observe the animal for any signs of respiratory distress, which could indicate improper administration into the trachea.

Mandatory Visualization

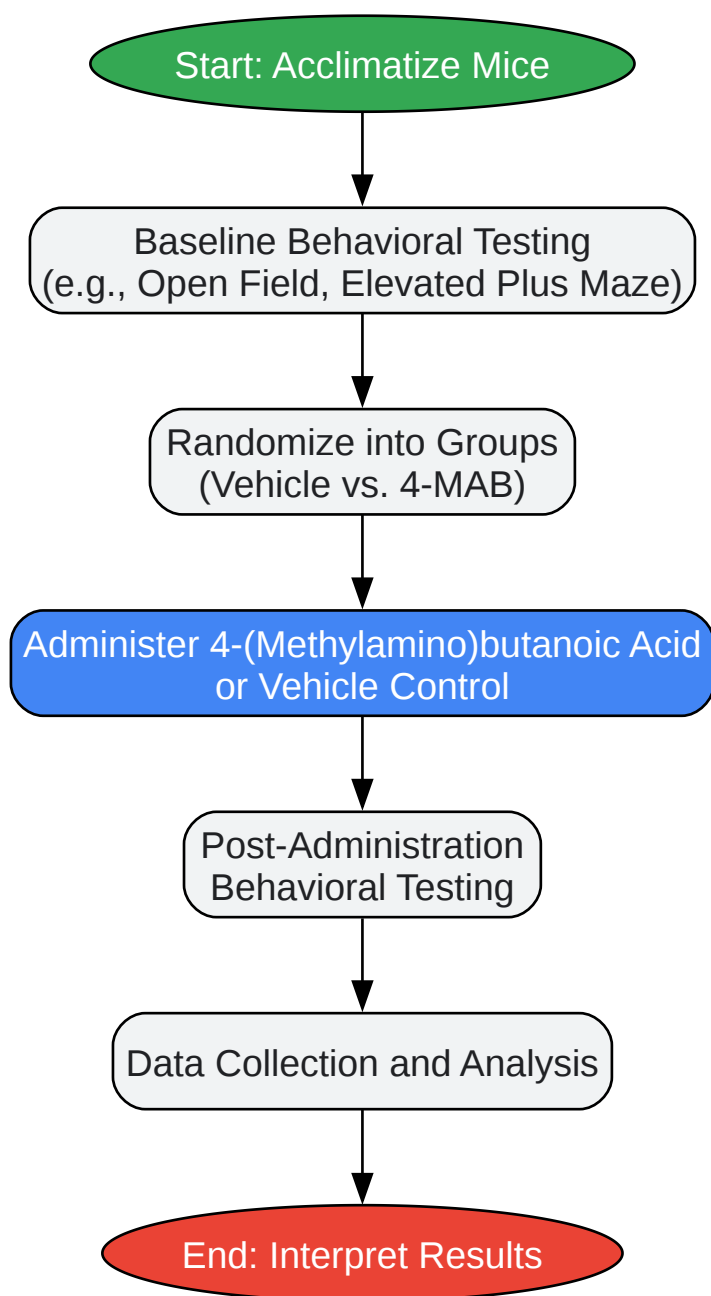
GABAergic Signaling Pathway

The following diagram illustrates the key components of a GABAergic synapse, the primary target for **4-(Methylamino)butanoic acid**'s mechanism of action.

Caption: Simplified GABAergic signaling pathway at a synapse.

Experimental Workflow for Behavioral Assessment

The following diagram outlines a typical workflow for assessing the behavioral effects of **4-(Methylamino)butanoic acid** in mice.



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Caption: General workflow for a mouse behavioral study.

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References

- 1. Indiplon - Wikipedia [en.wikipedia.org]
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